

# Navigating the Safety Profile of N-Phenylpropanamide-d5: An In-depth Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: *N-Phenylpropanamide-d5*

Cat. No.: B12414377

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## Introduction: Understanding N-Phenylpropanamide-d5 in a Research Context

**N-Phenylpropanamide-d5** is the deuterated analog of N-Phenylpropanamide, a compound of significant interest in analytical and forensic chemistry. It is recognized as a degradation product and a potential biomarker of smoked Fentanyl.[1][2] The incorporation of five deuterium atoms on the phenyl group makes it an ideal internal standard for mass spectrometry-based quantification of its non-deuterated counterpart, providing enhanced accuracy in complex biological matrices. While its primary utility lies in its isotopic purity and mass difference, its chemical reactivity and, by extension, its safety profile are considered analogous to N-Phenylpropanamide. This guide provides a comprehensive overview of the safety data for **N-Phenylpropanamide-d5**, drawing upon the established data for N-Phenylpropanamide to ensure best practices in laboratory settings. For research purposes, it is sold by various chemical suppliers and is intended for laboratory use only.[2][3]

## Section 1: Chemical and Physical Identity

Understanding the fundamental properties of a compound is the first step in safe handling. **N-Phenylpropanamide-d5** shares its core structure with its non-deuterated analog, with the key difference being the isotopic substitution on the phenyl ring.

Property	Value	Source(s)
Chemical Name	N-(phenyl-d5)propanamide	
Synonyms	Propionanilide-d5, N-Phenylpropionamide-d5	[2]
CAS Number	620-71-3 (for non-deuterated)	[1][2][3][4][5][6]
Molecular Formula	C <sub>9</sub> D <sub>5</sub> H <sub>6</sub> NO	[2][7]
Molecular Weight	154.22 g/mol	[2][7]
Appearance	White to off-white solid	[1]
Solubility	Soluble in organic solvents like ethanol and acetone; limited solubility in water.[1]	[1]
Melting Point	104-107°C (for non-deuterated)	[6]
Boiling Point	222°C (for non-deuterated)	[6]

## Section 2: Hazard Identification and GHS Classification

Based on the data for N-Phenylpropanamide, the deuterated compound should be handled as a hazardous substance. The following GHS classifications are applicable:

- Acute Toxicity, Oral (Category 4), H302: Harmful if swallowed.[8]
- Skin Irritation (Category 2), H315: Causes skin irritation.[9]
- Serious Eye Damage (Category 1), H318: Causes serious eye damage.[9]

- Specific target organ toxicity — single exposure (Category 3), Respiratory system, H335: May cause respiratory irritation.[9]

## GHS Label Elements

The following pictograms, signal word, and hazard statements summarize the key dangers:

Pictogram	Signal Word	Hazard Statements
	Danger	H302: Harmful if swallowed.[8] H315: Causes skin irritation.[9] H318: Causes serious eye damage.[9] H335: May cause respiratory irritation.[9]

## Precautionary Statements

A comprehensive list of precautionary statements includes:

- Prevention: P261 (Avoid breathing dust), P264 (Wash skin thoroughly after handling), P270 (Do not eat, drink or smoke when using this product), P271 (Use only outdoors or in a well-ventilated area), P280 (Wear protective gloves/ eye protection/ face protection).
- Response: P301 + P312 + P330 (IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. Rinse mouth.), P302 + P352 (IF ON SKIN: Wash with plenty of soap and water.), P304 + P340 (IF INHALED: Remove person to fresh air and keep comfortable for breathing.), P305 + P351 + P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.), P310 (Immediately call a POISON CENTER or doctor/physician), P332 + P313 (If skin irritation occurs: Get medical advice/attention.), P362 (Take off contaminated clothing and wash before reuse).
- Storage: P403 + P233 (Store in a well-ventilated place. Keep container tightly closed.), P405 (Store locked up).
- Disposal: P501 (Dispose of contents/ container to an approved waste disposal plant).

## Section 3: Safe Handling and Storage

Adherence to strict laboratory protocols is essential when working with **N-Phenylpropanamide-d5**.

### Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation exposure.[\[10\]](#)
- Eyewash stations and safety showers must be readily accessible in the immediate work area.[\[11\]](#)

### Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to prevent exposure.

Caption: Recommended Personal Protective Equipment (PPE).

- Eye and Face Protection: Wear safety glasses with side shields or chemical safety goggles.[\[12\]](#)
- Skin Protection: A standard laboratory coat should be worn.[\[12\]](#)
- Hand Protection: Chemical-resistant gloves, such as nitrile gloves, are required.[\[13\]](#) Wash hands thoroughly after handling.
- Respiratory Protection: If working outside of a fume hood or if there is a risk of generating dust, a NIOSH-approved respirator is necessary.[\[12\]](#)

### Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[10\]](#)
- Keep in a dark place, sealed from moisture.[\[6\]](#)

## Section 4: Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is crucial.

## First-Aid Measures

- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Immediately call a poison control center or seek medical attention.[5]
- If on Skin: Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes.[11] If skin irritation persists, seek medical attention.[11]
- If Inhaled: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration or oxygen and seek immediate medical attention.[14]
- If in Eyes: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[11][14] Remove contact lenses if present and easy to do. [11] Seek immediate medical attention.[14]

## Accidental Release Measures

For a small laboratory spill, the following protocol should be followed:



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Caption: Workflow for handling a chemical spill.

- Evacuate: Clear the immediate area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Personal Protection: Wear appropriate PPE, including respiratory protection, gloves, and eye protection.[5]
- Containment: Prevent the further spread of the material.

- Clean-up: Carefully sweep or scoop up the solid material, avoiding the generation of dust.[5] Place in a sealed, labeled container for disposal.
- Decontamination: Clean the spill area with a suitable solvent, followed by soap and water.
- Disposal: Dispose of the waste material in accordance with institutional and local regulations.

## Section 5: Toxicological Information

The toxicological properties of **N-Phenylpropanamide-d5** are expected to be similar to its non-deuterated form. The primary routes of exposure are ingestion, inhalation, and skin contact. The substance is harmful if swallowed and causes irritation to the skin, eyes, and respiratory system.[11] There is no data available on carcinogenic or mutagenic effects.[15]

## Section 6: Disposal Considerations

All waste containing **N-Phenylpropanamide-d5** must be treated as hazardous chemical waste. It should be disposed of in a designated, sealed container and handled by qualified personnel for chemical waste disposal, in accordance with all federal, state, and local environmental regulations. Do not allow the chemical to enter drains or waterways.[16]

## Conclusion

**N-Phenylpropanamide-d5** is a valuable tool for researchers, particularly in the field of analytical toxicology. While it presents certain hazards, these can be effectively managed through a thorough understanding of its safety profile and the implementation of robust safety protocols. By adhering to the guidelines outlined in this document, researchers can handle this compound with a high degree of safety, ensuring the integrity of their work and the well-being of all laboratory personnel.

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